

KZR-504: An In-Depth Technical Guide on its Mechanism of Action

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Compound of Interest

Compound Name: KZR-504

Cat. No.: B15580646

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Executive Summary

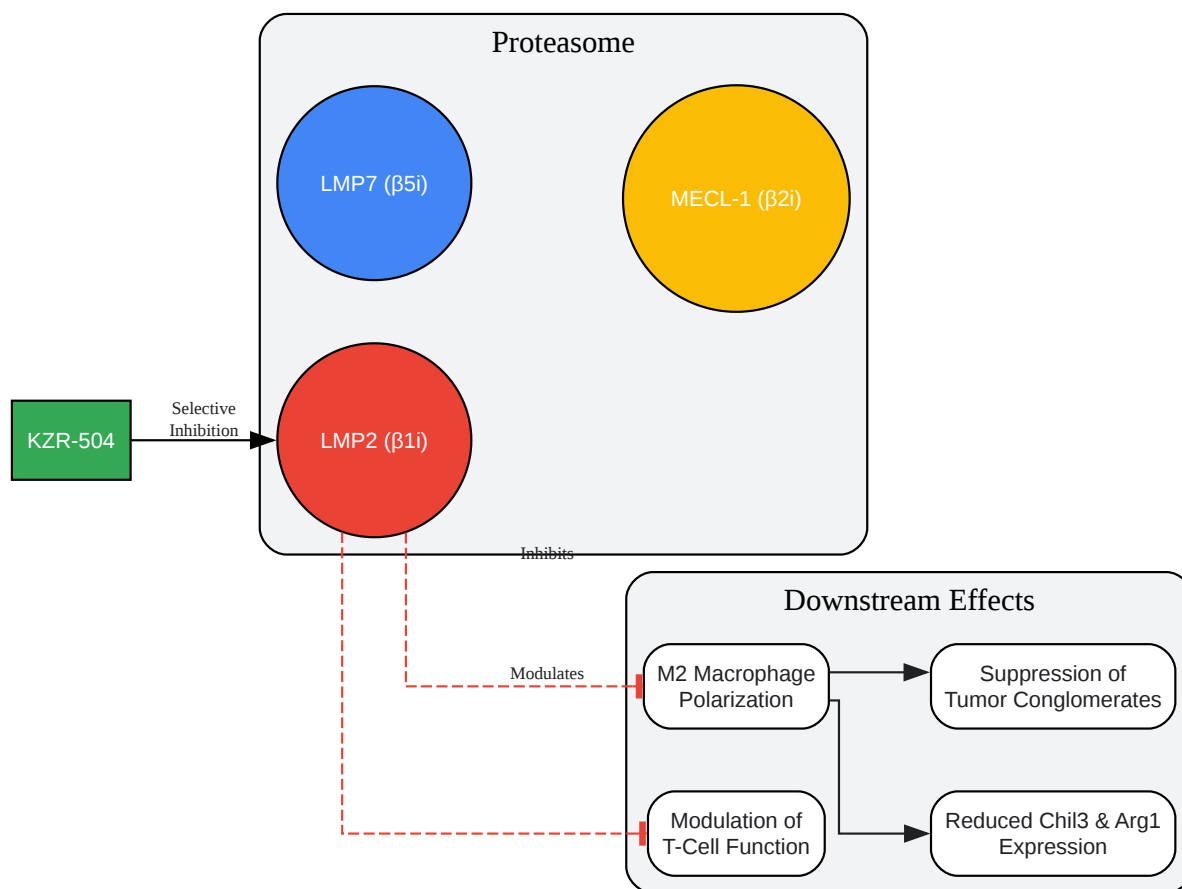
KZR-504 is a potent and highly selective covalent inhibitor of the low molecular mass polypeptide 2 (LMP2), also known as the $\beta 1i$ subunit, of the immunoproteasome. The immunoproteasome is a specialized form of the proteasome predominantly expressed in hematopoietic cells and in other cells under inflammatory conditions. By selectively targeting LMP2, **KZR-504** offers a nuanced approach to immunomodulation, distinct from broader proteasome inhibitors. This document provides a comprehensive overview of the mechanism of action of **KZR-504**, supported by quantitative data, detailed experimental protocols, and visualizations of the relevant biological pathways and experimental workflows.

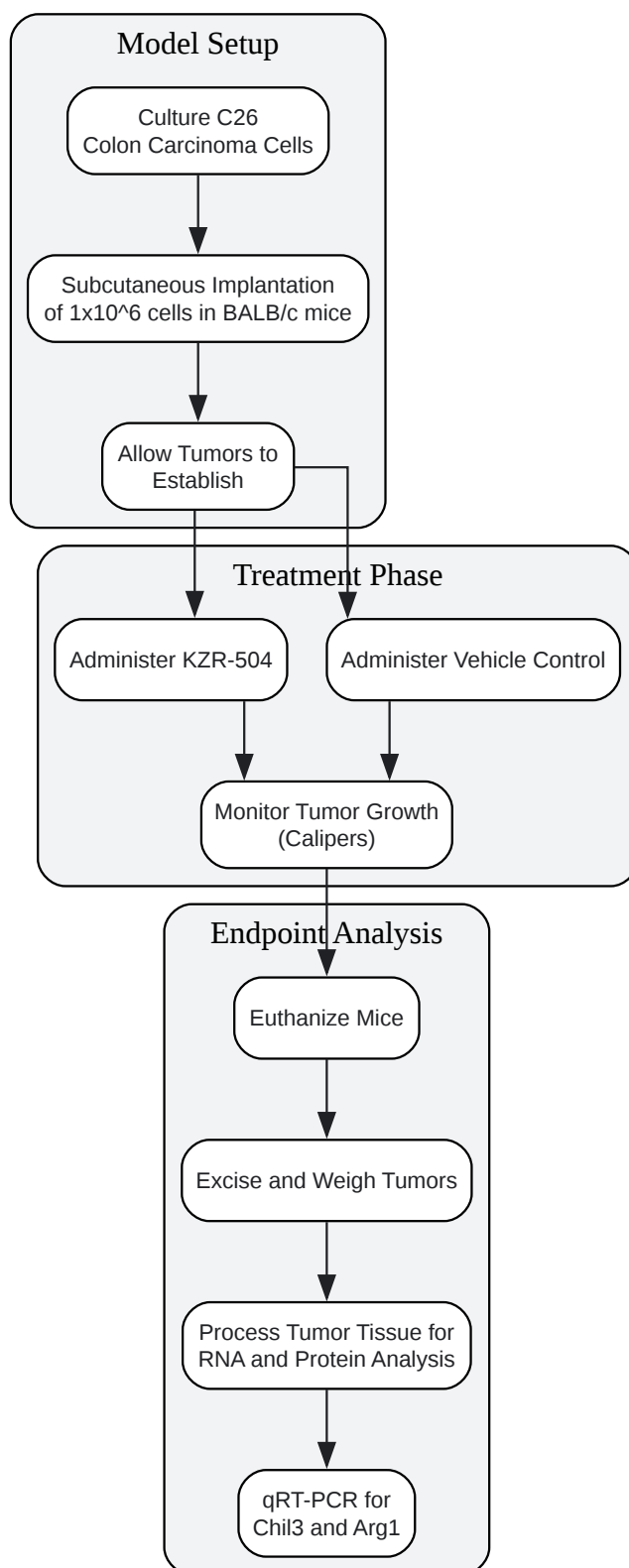
Core Mechanism of Action: Selective Inhibition of the Immunoproteasome LMP2 Subunit

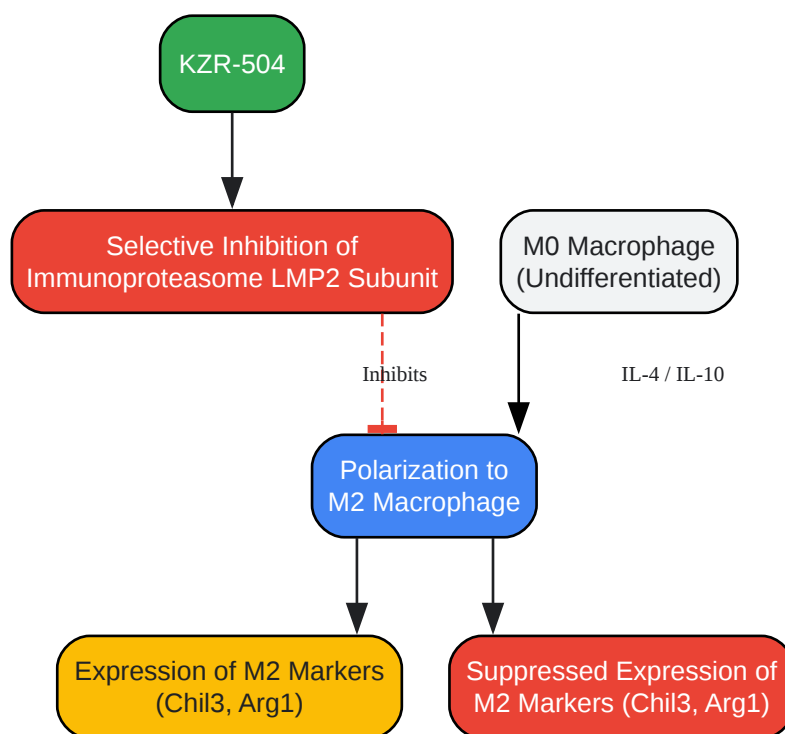
KZR-504 is a dipeptide epoxyketone that demonstrates high selectivity for the LMP2 ($\beta 1i$) subunit of the immunoproteasome.^[1] The epoxyketone warhead forms a covalent bond with the N-terminal threonine residue of the LMP2 active site, leading to irreversible inhibition. This selectivity is critical to its mechanism and differentiates it from pan-proteasome inhibitors like bortezomib and carfilzomib, which primarily target the $\beta 5$ and LMP7 subunits of both the constitutive and immunoproteasome.^[1]

The immunoproteasome plays a key role in processing proteins for antigen presentation via the MHC class I pathway and is involved in cytokine production and T-cell differentiation and survival.^[1] By specifically inhibiting the LMP2 subunit, **KZR-504** modulates these immune processes.

Signaling Pathway of KZR-504 Action







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References

- 1. Discovery of Highly Selective Inhibitors of the Immunoproteasome Low Molecular Mass Polypeptide 2 (LMP2) Subunit - PMC [pmc.ncbi.nlm.nih.gov]
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